

Application Notes and Protocols for MAP4343-d4 In Vitro Assays

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Compound of Interest

Compound Name: MAP4343-d4

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Introduction

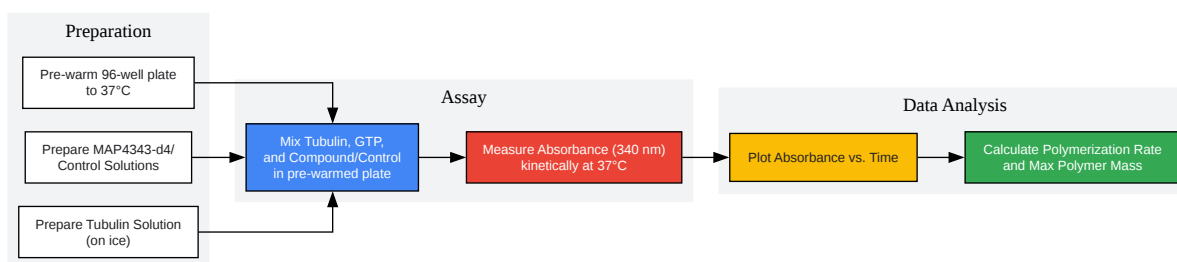
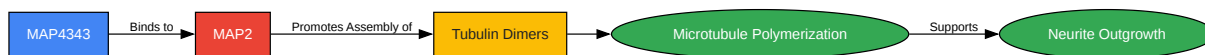
MAP4343 is a synthetic 3-methylether derivative of pregnenolone that has demonstrated neuroprotective and neuritogenic properties. Its mechanism of action involves binding to the microtubule-associated protein 2 (MAP2), a key protein in the regulation of microtubule dynamics and stability in neurons. **MAP4343-d4** is the deuterated form of MAP4343, often used as an internal standard in analytical studies. These application notes provide detailed protocols for in vitro assays to characterize the biological activity of MAP4343 and its deuterated analogue on microtubule dynamics and neuronal differentiation.

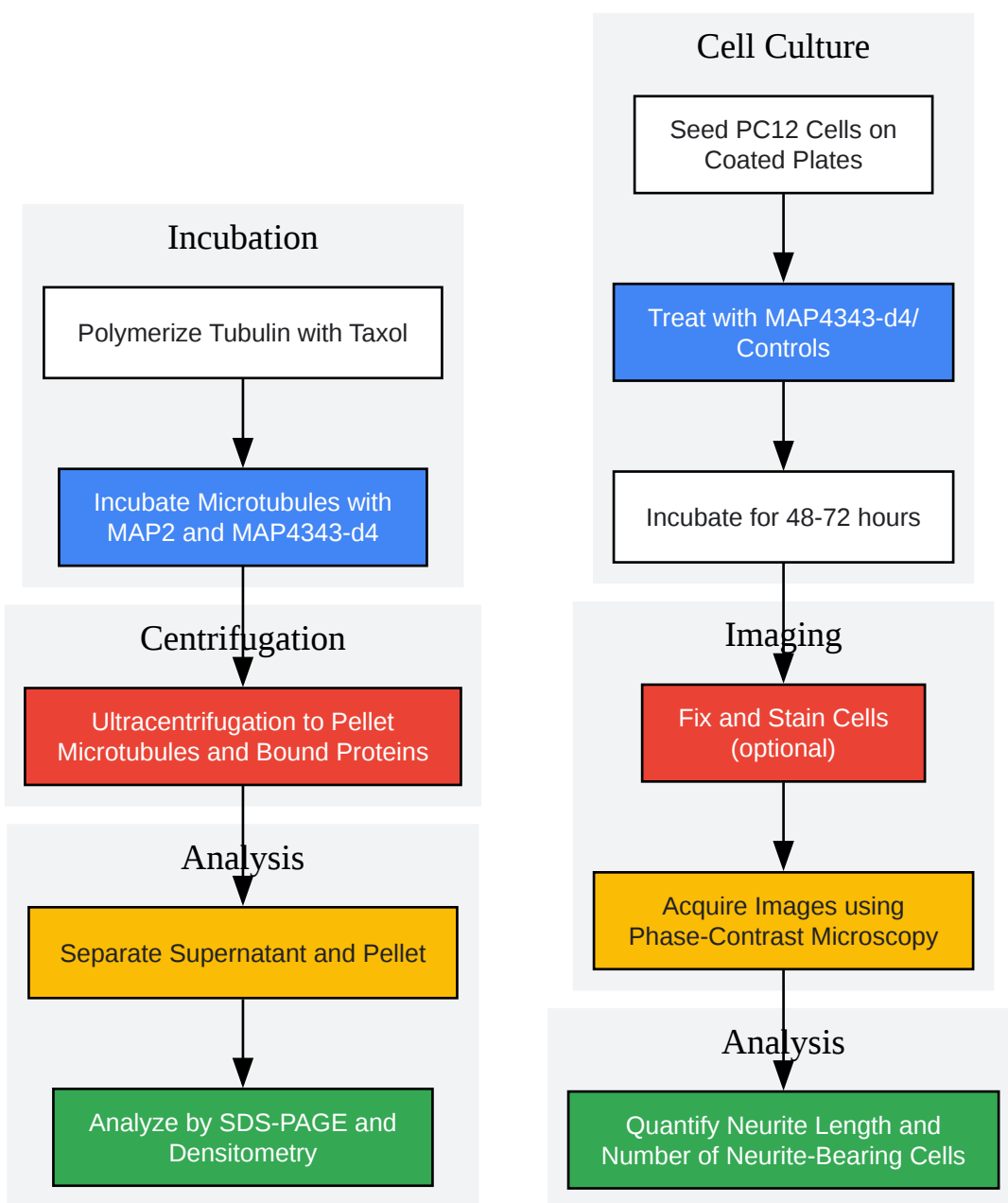
The primary biological effect of MAP4343 is to stimulate the polymerization of tubulin, enhance the extension of neurites, and protect neurons from neurotoxic agents.[1][2][3] The following protocols describe methods to quantify these effects in vitro.

Signaling Pathway of MAP4343

MAP4343 exerts its effects by binding to MAP2, which in turn promotes the assembly of tubulin into microtubules. This stabilization of the microtubule network is crucial for neuronal structure

and function, including neurite outgrowth and maintenance.





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References

- 1. [3 \$\beta\$ -Methoxy-pregnenolone \(MAP4343\) as an innovative therapeutic approach for depressive disorders - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 2. [3 \$\beta\$ -Methoxy-pregnenolone \(MAP4343\) as an innovative therapeutic approach for depressive disorders - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 3. [glpbio.cn \[glpbio.cn\]](#)
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